

# H-Thr(Bzl)-OBzl.oxalate molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **H-Thr(Bzl)-OBzl.oxalate**

Cat. No.: **B612999**

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## An In-depth Technical Guide to the Molecular Weight of **H-Thr(Bzl)-OBzl.oxalate**

This technical guide provides a comprehensive overview of the molecular weight of **H-Thr(Bzl)-OBzl.oxalate**, a chemical compound frequently utilized by researchers, scientists, and drug development professionals. This document outlines the molecular formula, its constituent elements, and a detailed calculation of its molecular weight.

## Compound Identification

- Chemical Name: O-Benzyl-L-threonine benzyl ester oxalate[1][2]
- Abbreviation: **H-Thr(Bzl)-OBzl.oxalate**
- CAS Number: 15260-11-4[1][2]
- Molecular Formula: C<sub>20</sub>H<sub>23</sub>NO<sub>7</sub>[1][2]

## Molecular Weight Determination

The molecular weight of **H-Thr(Bzl)-OBzl.oxalate** is a critical parameter for various experimental and developmental applications, including stoichiometry calculations in chemical reactions, preparation of solutions with precise concentrations, and pharmacokinetic analysis.

## Calculation Methodology

The molecular weight is calculated by summing the atomic weights of all atoms present in the empirical formula. The atomic weights are based on the isotopic composition of the elements

on Earth.

- Identify the molecular formula: The molecular formula for **H-Thr(Bzl)-OBzl.oxalate** is  $C_{20}H_{23}NO_7$ .
- Determine the atomic weights of each element:
  - Carbon (C): 12.011 amu
  - Hydrogen (H): 1.008 amu
  - Nitrogen (N): 14.007 amu
  - Oxygen (O): 15.999 amu
- Calculate the total mass for each element:
  - Carbon: 20 atoms \* 12.011 amu/atom = 240.22 amu
  - Hydrogen: 23 atoms \* 1.008 amu/atom = 23.184 amu
  - Nitrogen: 1 atom \* 14.007 amu/atom = 14.007 amu
  - Oxygen: 7 atoms \* 15.999 amu/atom = 111.993 amu
- Sum the masses:  $240.22 + 23.184 + 14.007 + 111.993 = 389.404$  amu

The calculated molecular weight is approximately 389.4 g/mol .[\[3\]](#)

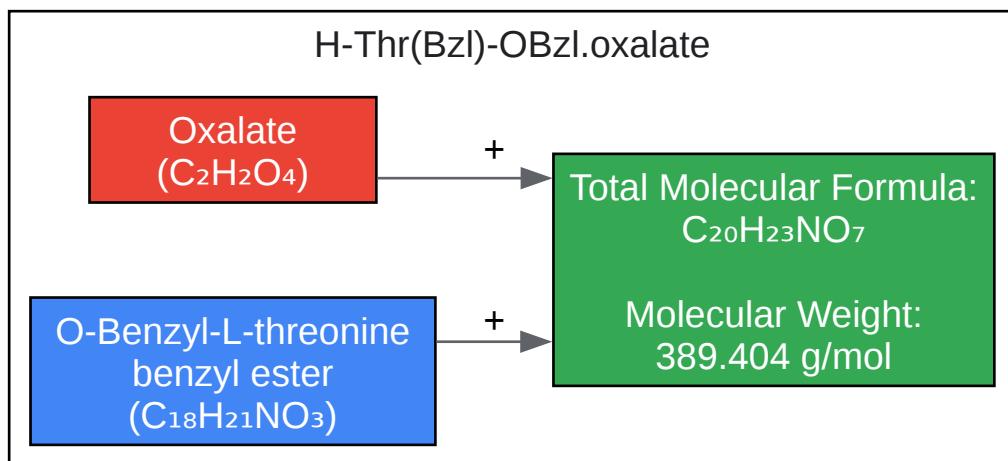
## Molecular Weight Data Summary

For clarity and ease of comparison, the quantitative data related to the molecular weight of **H-Thr(Bzl)-OBzl.oxalate** is summarized in the table below.

Element (Symbol)	Number of Atoms	Atomic Weight (amu)	Total Mass (amu)
Carbon (C)	20	12.011	240.22
Hydrogen (H)	23	1.008	23.184
Nitrogen (N)	1	14.007	14.007
Oxygen (O)	7	15.999	111.993
Total	51	389.404	

## Molecular Structure and Composition

**H-Thr(Bzl)-OBzl.oxalate** is an oxalate salt of the benzyl-protected amino acid threonine. The structure consists of the O-Benzyl-L-threonine benzyl ester cation and the oxalate anion. The diagram below illustrates the relationship between the core amino acid derivative and its counter-ion.



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### Molecular Composition of **H-Thr(Bzl)-OBzl.oxalate**

This guide provides the essential information regarding the molecular weight of **H-Thr(Bzl)-OBzl.oxalate**. Accurate knowledge of this parameter is fundamental for any research or development activities involving this compound.

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## References

- 1. H-Thr(Bzl)-OBzl.oxalate | C20H23NO7 | CID 46856342 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. pschemicals.com [pschemicals.com]
- 3. H-Thr(Bzl)-OBzl Oxalate ; CAS:15260-11-4 ; O-苄基-L-苏氨酸苄酯草酸盐-  
成都泰和伟业生物科技有限公司 [thwychem.com]
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[<https://www.benchchem.com/product/b612999#h-thr-bzl-obzl-oxalate-molecular-weight>]

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## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)